

# Application of Trimipramine N-oxide in neuroscience research models.

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## Compound of Interest

Compound Name: Trimipramine N-oxide

Cat. No.: B195989

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## Application of Trimipramine N-oxide in Neuroscience Research Models

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the current understanding and potential applications of **Trimipramine N-oxide**, an active metabolite of the tricyclic antidepressant (TCA) trimipramine, in neuroscience research. Due to the limited number of studies focusing specifically on **Trimipramine N-oxide**, this document combines available in vitro data with proposed experimental protocols adapted from research on its parent compound, trimipramine.

### Introduction

**Trimipramine N-oxide** is an active metabolite of the atypical tricyclic antidepressant trimipramine.[1] While the parent compound, trimipramine, has been studied for its antidepressant, anxiolytic, and sedative properties, the specific pharmacological profile and potential therapeutic utility of **Trimipramine N-oxide** are less well-characterized.[2] This document aims to provide researchers with the available data on **Trimipramine N-oxide** and to propose experimental designs for its investigation in various neuroscience research models.

### Mechanism of Action and Pharmacological Profile

**Trimipramine N-oxide** has been shown to interact with several key targets in the central nervous system. Its primary known mechanism of action is the inhibition of monoamine transporters.

#### Data Presentation: In Vitro Activity of **Trimipramine N-oxide**

The following table summarizes the inhibitory potency (IC50) of **Trimipramine N-oxide** at various human monoamine and organic cation transporters.

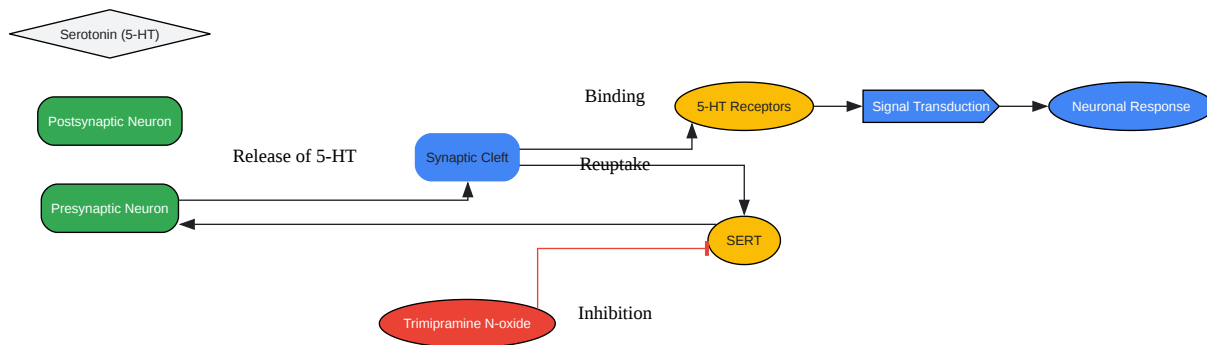
Target Transporter	IC50 (µM)	Reference
Serotonin Transporter (hSERT)	3.59	[1]
Dopamine Transporter (hDAT)	9.4	
Norepinephrine Transporter (hNET)	11.7	
Organic Cation Transporter 1 (hOCT1)	9.35	
Organic Cation Transporter 2 (hOCT2)	27.4	

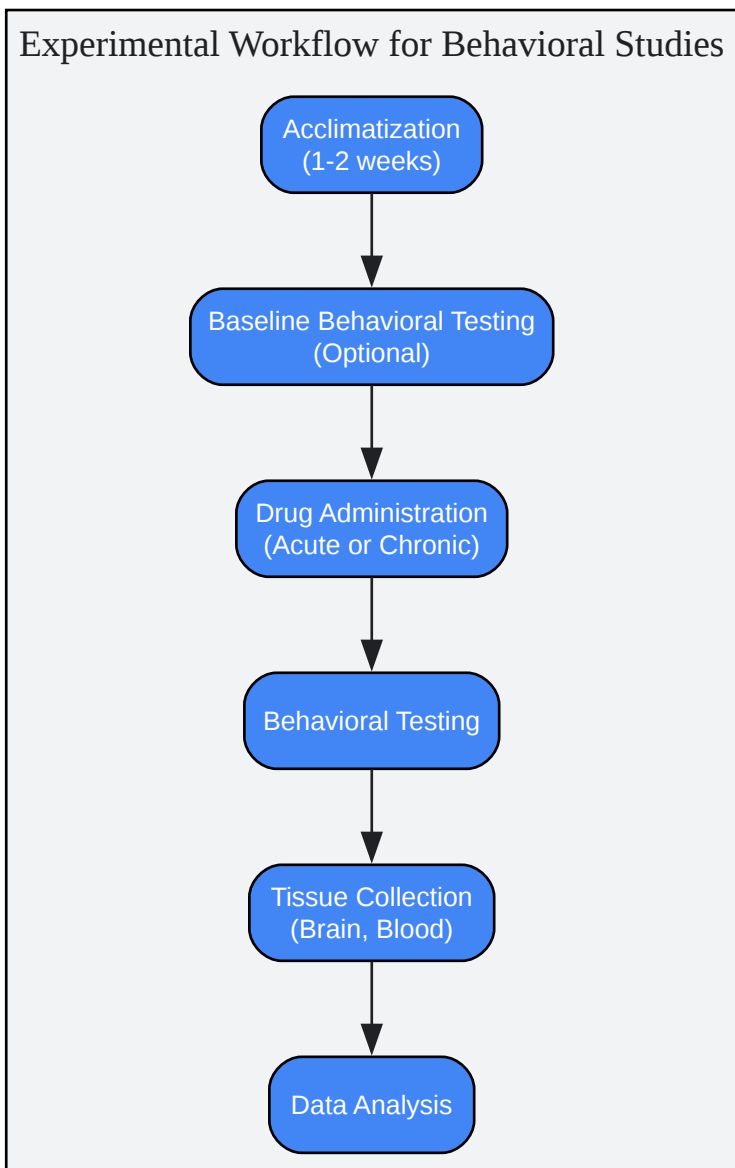
Note: Lower IC50 values indicate greater inhibitory potency.

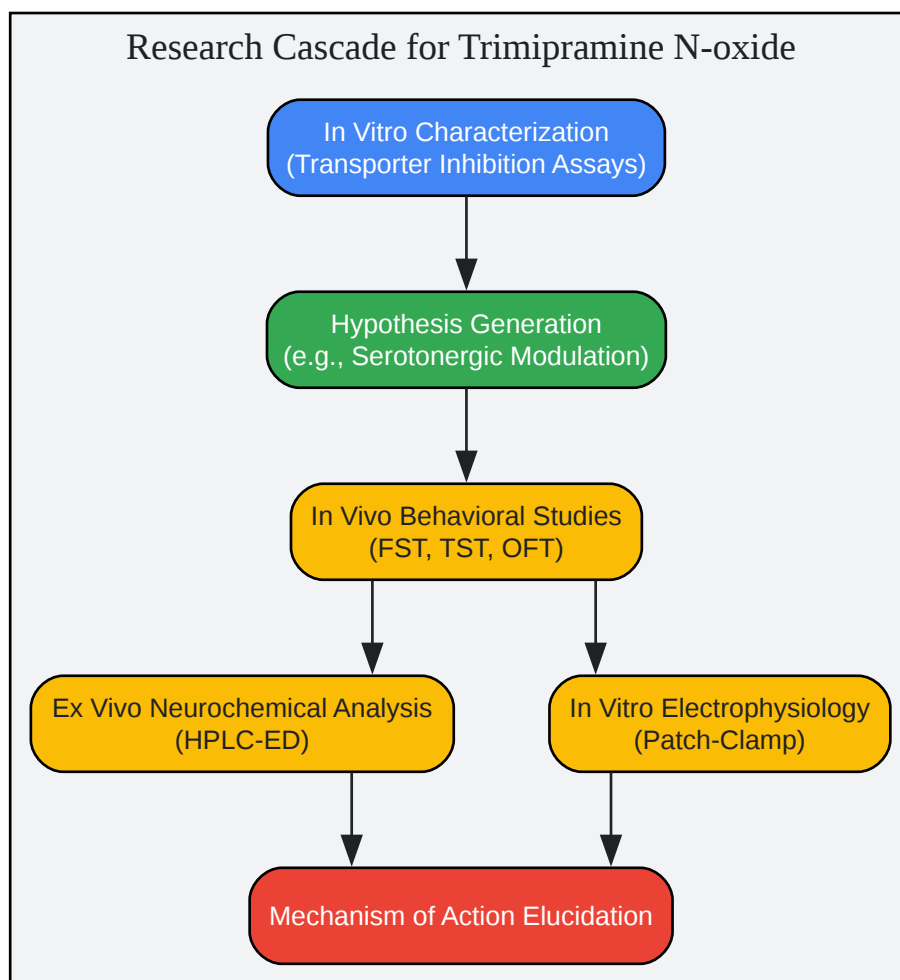
Based on this in vitro data, **Trimipramine N-oxide** demonstrates a preferential inhibition of the serotonin transporter (SERT) over other monoamine transporters. This profile suggests that its in vivo effects may be significantly mediated by the modulation of serotonergic neurotransmission.

## Proposed Signaling Pathway

The following diagram illustrates the proposed primary signaling pathway influenced by **Trimipramine N-oxide**, based on its preferential inhibition of the serotonin transporter.







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## References

- 1. The effects of chronic trimipramine treatment on biogenic amine metabolism and on dopamine D2, 5-HT2 and tryptamine binding sites in rat brain - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Clinical originality and new biology of trimipramine - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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